

Personal protective equipment for handling Acrylonitrile

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Compound of Interest

Compound Name: Acrylonitrile

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Essential Safety and Handling Guide for Acrylonitrile

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **acrylonitrile**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Acrylonitrile is a highly volatile, flammable, and toxic liquid that poses significant health risks through inhalation, ingestion, or skin contact.[1] It is classified as a Class IB Flammable Liquid.[2] Vapors are heavier than air and can travel to an ignition source.[3] In the body, **acrylonitrile** can release cyanide.[1] Therefore, stringent safety protocols must be followed at all times.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against **acrylonitrile** exposure. All personnel handling **acrylonitrile** must use the following equipment:

- **Respiratory Protection:** For operations outside of a fume hood, appropriate respiratory protection is mandatory.[4] In situations with potential exposure to unsafe vapor levels, a positive-pressure, self-contained breathing apparatus (SCBA) is recommended.[1] If you can smell **acrylonitrile** while wearing a respirator, move to fresh air immediately.[5]

- Hand Protection: Wear impervious gloves. Butyl rubber or Viton/butyl rubber gloves are recommended.[1][4][6] Gloves should be changed regularly to avoid permeation.[6]
- Eye and Face Protection: Splashproof safety goggles are required where liquid **acrylonitrile** may contact the eyes.[5] A face shield should also be worn to protect against splashes.[5] Contact lenses should not be worn.[5]
- Protective Clothing: Impermeable coveralls or similar full-body work clothing, head coverings, and safety or chemical-resistant shoes or boots are required to prevent skin contact.[2][6] Any non-impervious clothing that becomes wet with **acrylonitrile** must be removed immediately and not reworn until decontaminated.[5]

Quantitative Data Summary

The following table summarizes key quantitative data for **acrylonitrile**:

Property	Value
CAS Number	107-13-1
Molecular Formula	C ₃ H ₃ N
Molecular Weight	53.1 g/mol
Appearance	Colorless to pale yellow liquid with a pungent odor
Boiling Point	77.3 °C (171 °F)
Melting Point	-83 °C (-117 °F)
Flash Point	-1 °C (30 °F) (closed cup)
Vapor Density	1.83 (air = 1)
Flammable Limits in Air	Lower: 3%, Upper: 17% by volume
Water Solubility	7.35% by weight at 20 °C (68 °F)

Source: OSHA[2]

Operational Plan for Handling Acrylonitrile

This section outlines the standard operating procedure for handling **acrylonitrile** in a laboratory setting.

Pre-Handling Procedures

- Training: Ensure all personnel have received training on the hazards of **acrylonitrile** and the proper handling and emergency procedures.[3]
- Area Designation: Establish a regulated and marked area for handling, use, and storage of **acrylonitrile**. [3]
- Ventilation: All work with **acrylonitrile** must be conducted in a properly functioning chemical fume hood or glove box.[4]
- Emergency Equipment: Ensure that an eye wash station, emergency shower, and fire extinguisher (dry chemical, CO2, or alcohol-resistant foam) are readily accessible.[3][5]
- PPE Inspection: Inspect all PPE for damage before use.

Handling Procedures

- Container Handling: Use non-sparking tools to open and close metal containers.[2]
Containers must be bonded and grounded when transferring liquid.[5]
- Dispensing: Whenever possible, use an automatic pumping system to transfer liquid **acrylonitrile** from drums or storage containers.[3]
- Incompatible Materials: Keep **acrylonitrile** away from strong oxidizers (especially bromine), strong acids and bases, copper, copper alloys, ammonia, and amines.[5][7]
- Storage: Store **acrylonitrile** in a cool, dry, well-ventilated area in tightly closed containers, away from heat and sunlight.[4][5] Never store uninhibited **acrylonitrile**. [2]

Post-Handling and Waste Disposal

- Decontamination: At the end of a work shift, wash any areas of the body that may have come into contact with **acrylonitrile**.[\[3\]](#)
- Waste Collection: Collect all **acrylonitrile**-contaminated waste, including empty containers, in labeled, sealed containers for hazardous waste disposal.[\[4\]](#)
- Disposal Methods: Acceptable disposal methods include rotary kiln, fluidized bed, and liquid injection incineration.[\[8\]](#) Do not dispose of **acrylonitrile** down the sanitary sewer system.[\[2\]](#) All waste disposal must comply with local, state, and federal regulations.[\[2\]](#)

Emergency Procedures

Spills

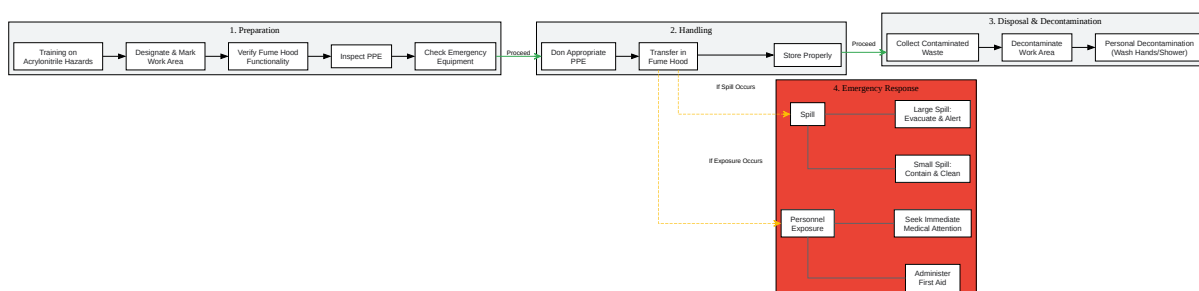
- Small Spill (inside a fume hood):
 - Wear appropriate PPE.
 - Remove all ignition sources.[\[4\]](#)
 - Absorb the spill with an activated charcoal adsorbent or universal absorbent material.[\[3\]](#)[\[4\]](#)
 - Place the absorbent material in a labeled, sealed container for hazardous waste disposal.[\[4\]](#)
 - Flush the spill area with water and ventilate after cleanup.[\[4\]](#)
- Large Spill (or any spill outside a fume hood):
 - Evacuate the area immediately.[\[4\]](#)
 - Contact emergency personnel.[\[4\]](#)

Personnel Exposure

- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration (avoiding mouth-to-mouth contact).[\[4\]](#)[\[9\]](#) Administer 100% oxygen if available. Seek immediate medical attention.[\[9\]](#)

- Skin Contact: Immediately wash or shower the affected area with soap and water for at least 15-20 minutes to remove the chemical.[4][9] Remove contaminated clothing while under an emergency shower.[4] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with lukewarm water for at least 15 minutes.[9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Have the victim drink two cups of water. Seek immediate medical attention.[4]
- Antidote: Amyl nitrite may be used as an antidote for cyanide toxicity by trained personnel under medical direction.[4][5]

Acrylonitrile Handling Workflow



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Caption: Workflow for the safe handling of **acrylonitrile**.

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